

Certificate of Analysis: Fulvestrant-D5 - A Technical Guide

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Compound of Interest

Compound Name: Fulvestrant-D5

Cat. No.: B1165269

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This technical guide provides a comprehensive overview of the analytical data and methodologies associated with a typical Certificate of Analysis (CoA) for **Fulvestrant-D5**. **Fulvestrant-D5** is the deuterated analog of Fulvestrant, a potent estrogen receptor antagonist. [1] The inclusion of deuterium atoms makes it a valuable internal standard for quantitative bioanalytical studies, such as those employing mass spectrometry.[1]

Compound Information

Parameter	Specification
Compound Name	Fulvestrant-D5
Synonyms	ICI 182780-d5, ZD 9238-d5, ZM 182780-d5, Faslodex-d5
Molecular Formula	C ₃₂ H ₄₂ D ₅ F ₅ O ₃ S
Molecular Weight	611.81 g/mol
CAS Number	129453-61-8 (unlabeled)
Appearance	White solid

Analytical Data Summary

The following tables summarize the key quantitative data typically found on a Certificate of Analysis for **Fulvestrant-D5**.

Purity and Identity

Test	Method	Result
Purity (HPLC)	High-Performance Liquid Chromatography	99.7%
Isotopic Purity (Atom % D)	Mass Spectrometry	>98%
Identity (¹ H NMR)	Nuclear Magnetic Resonance Spectroscopy	Conforms to structure
Identity (Mass)	Mass Spectrometry	Conforms to structure

Physicochemical Properties

Test	Method	Result
Melting Point	Not specified	Not specified
Solubility	Not specified	Not specified

Experimental Protocols

The following sections detail the methodologies for the key experiments cited in the Certificate of Analysis.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

This method is designed to separate **Fulvestrant-D5** from any potential impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: Cyano column (e.g., 4.6 mm x 250 mm, 5 µm).[2]

- Mobile Phase: A gradient elution of n-hexane and isopropyl alcohol (e.g., initial ratio of 70:30 v/v).[2]
- Flow Rate: 1.5 mL/min.[2]
- Detection: UV at 220 nm.
- Injection Volume: 10 μ L.
- Procedure: A solution of **Fulvestrant-D5** is prepared in the mobile phase and injected into the HPLC system. The peak area of **Fulvestrant-D5** is compared to the total peak area of all components to determine purity.

Mass Spectrometry (MS) for Identity and Isotopic Purity

Mass spectrometry is used to confirm the molecular weight of **Fulvestrant-D5** and to determine the extent of deuterium incorporation.

- Instrumentation: A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, coupled to a liquid chromatography system (LC-MS).
- Ionization Mode: Electrospray Ionization (ESI), typically in negative mode for Fulvestrant.
- Monitored Ion Transitions: For quantitative analysis, specific ion transitions are monitored. For Fulvestrant, a transition of m/z 605.5 \rightarrow 427.5 has been reported. For **Fulvestrant-D5**, the parent ion would be shifted by approximately 5 Da, so a transition of m/z 610.5 \rightarrow 432.5 would be expected.
- Procedure for Identity: The mass spectrum is analyzed for the presence of the $[M-H]^-$ ion corresponding to the molecular weight of **Fulvestrant-D5**.
- Procedure for Isotopic Purity: The relative intensities of the mass isotopologues are measured to calculate the percentage of molecules that contain five deuterium atoms.

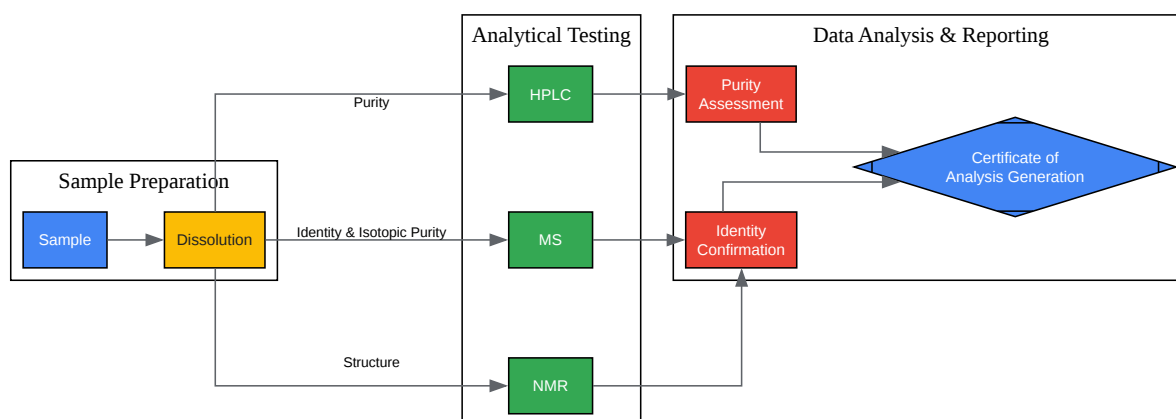
Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

^1H NMR spectroscopy provides detailed information about the chemical structure and confirms the identity of the compound.

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or 500 MHz).
- Solvent: Deuterated chloroform (CDCl_3) or deuterated dimethyl sulfoxide (DMSO-d_6).
- Procedure: A sample of **Fulvestrant-D5** is dissolved in the deuterated solvent, and the ^1H NMR spectrum is acquired. The chemical shifts, splitting patterns, and integration of the peaks are compared to the expected spectrum for Fulvestrant, accounting for the absence of signals from the deuterated positions.

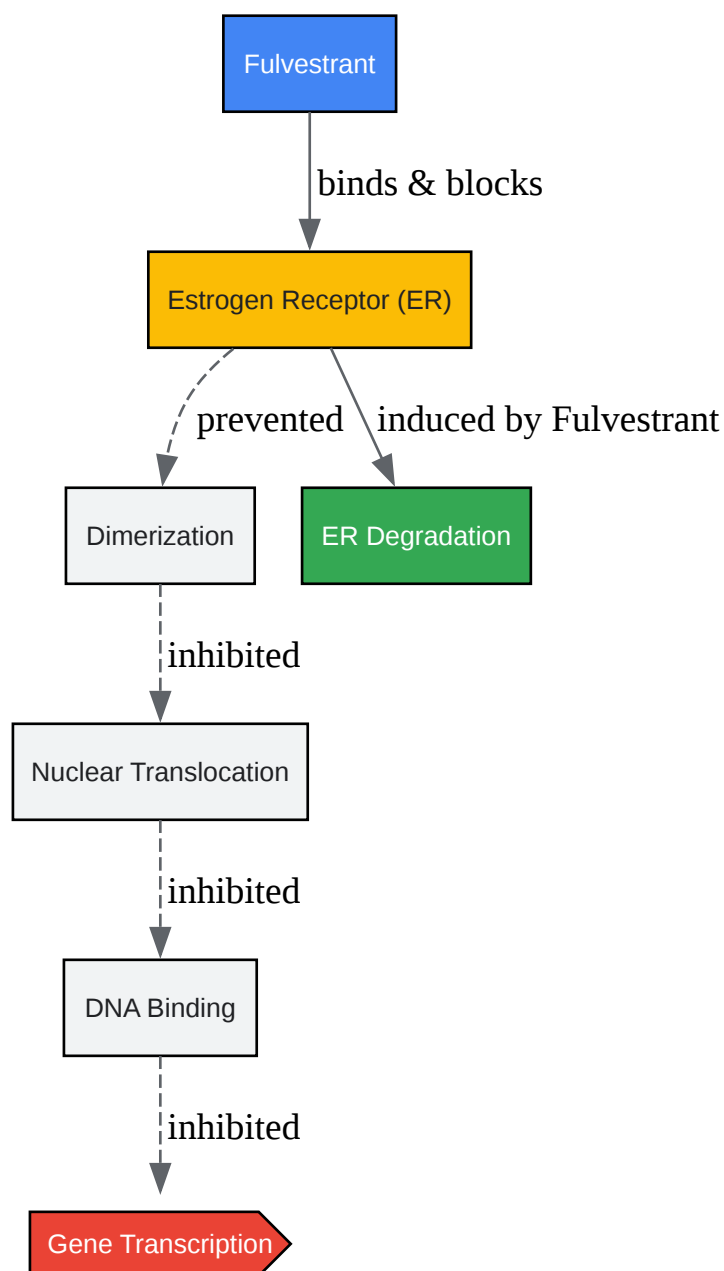
Visualizations

The following diagrams illustrate key workflows and concepts related to the analysis of **Fulvestrant-D5**.



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Caption: Analytical workflow for the generation of a Certificate of Analysis for **Fulvestrant-D5**.



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Caption: Mechanism of action of Fulvestrant as an estrogen receptor antagonist and degrader.

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References

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